

Understanding the Carcinogenicity of N-Nitroso Ambroxol: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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Executive Summary

N-Nitroso Ambroxol is a nitrosamine impurity of the mucolytic agent Ambroxol.^{[1][2]} Like other N-nitroso compounds, it is classified as a potential carcinogen, necessitating rigorous assessment and control in pharmaceutical products.^{[1][3]} This technical guide provides a comprehensive overview of the available data and methodologies for evaluating the carcinogenicity of **N-Nitroso Ambroxol**. The European Medicines Agency (EMA) has established an Acceptable Intake (AI) limit for **N-Nitroso Ambroxol** based on a negative bacterial reverse mutation (Ames) test, suggesting a low mutagenic potential.^[2] In the absence of specific long-term carcinogenicity studies, this guide outlines the established mechanisms of nitrosamine carcinogenicity, details relevant experimental protocols for genotoxicity assessment, and applies the Carcinogenic Potency Categorization Approach (CPCA) to understand the risk profile of **N-Nitroso Ambroxol**.

Regulatory Landscape and Acceptable Intake

Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA) and the EMA, have implemented stringent guidelines for the control of nitrosamine impurities in

pharmaceuticals due to their classification as probable human carcinogens.[4][5] For **N-Nitroso Ambroxol**, a specific acceptable intake limit has been established, which is critical for risk assessment and control strategies in drug manufacturing.

Impurity	Regulatory Body	Acceptable Intake (AI) Limit	Basis for Limit
N-Nitroso Ambroxol	EMA	1500 ng/day	Negative bacterial reverse mutation test[2]

This relatively high AI for a nitrosamine underscores the importance of compound-specific data in moving beyond default, highly restrictive limits applied to the "cohort of concern".[6]

Mechanism of Carcinogenicity for N-Nitrosamines

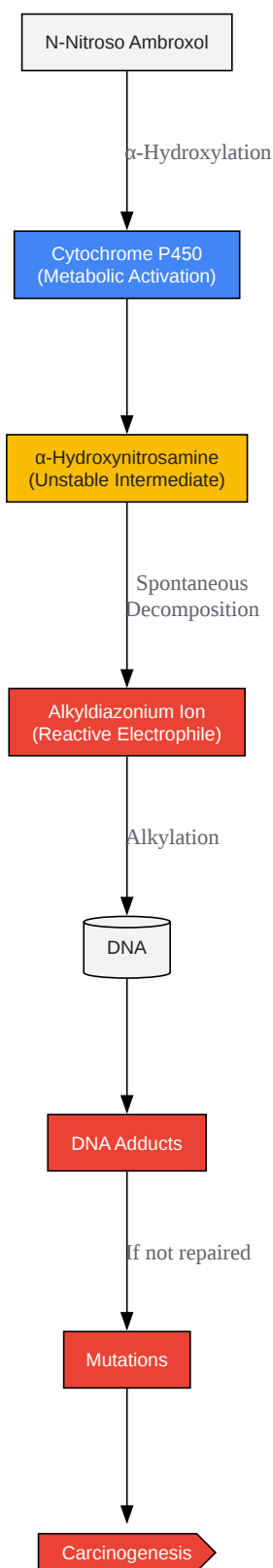
While specific studies on **N-Nitroso Ambroxol**'s mechanism of action are not available, the general pathway for N-nitrosamine carcinogenicity is well-established and is presumed to be relevant. This pathway involves metabolic activation to form reactive electrophilic species that can interact with cellular macromolecules, most importantly DNA.

Metabolic Activation

N-nitrosamines are typically pro-carcinogens, requiring metabolic activation to exert their genotoxic effects. This activation is primarily mediated by the cytochrome P450 (CYP) enzyme system in the liver. The key step is the enzymatic hydroxylation of the carbon atom alpha (α) to the nitroso group. This α -hydroxynitrosamine is unstable and undergoes spontaneous decomposition.

Formation of DNA Adducts

The decomposition of the α -hydroxynitrosamine generates a highly reactive alkyldiazonium ion. This electrophile can then react with nucleophilic sites on DNA bases, forming DNA adducts. The formation of these adducts, if not repaired by cellular DNA repair mechanisms, can lead to mispairing during DNA replication, resulting in permanent mutations. An accumulation of mutations in critical genes, such as oncogenes and tumor suppressor genes, can initiate the process of carcinogenesis.



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Caption: Generalized signaling pathway for N-nitrosamine induced carcinogenesis.

Experimental Protocols for Genotoxicity Assessment

The determination of the AI for **N-Nitroso Ambroxol** was based on a negative bacterial reverse mutation assay.^[2] This is a key in vitro test for assessing mutagenicity. Below are detailed methodologies for this and other relevant genotoxicity assays as recommended by regulatory bodies for nitrosamines.

Bacterial Reverse Mutation Assay (Ames Test)

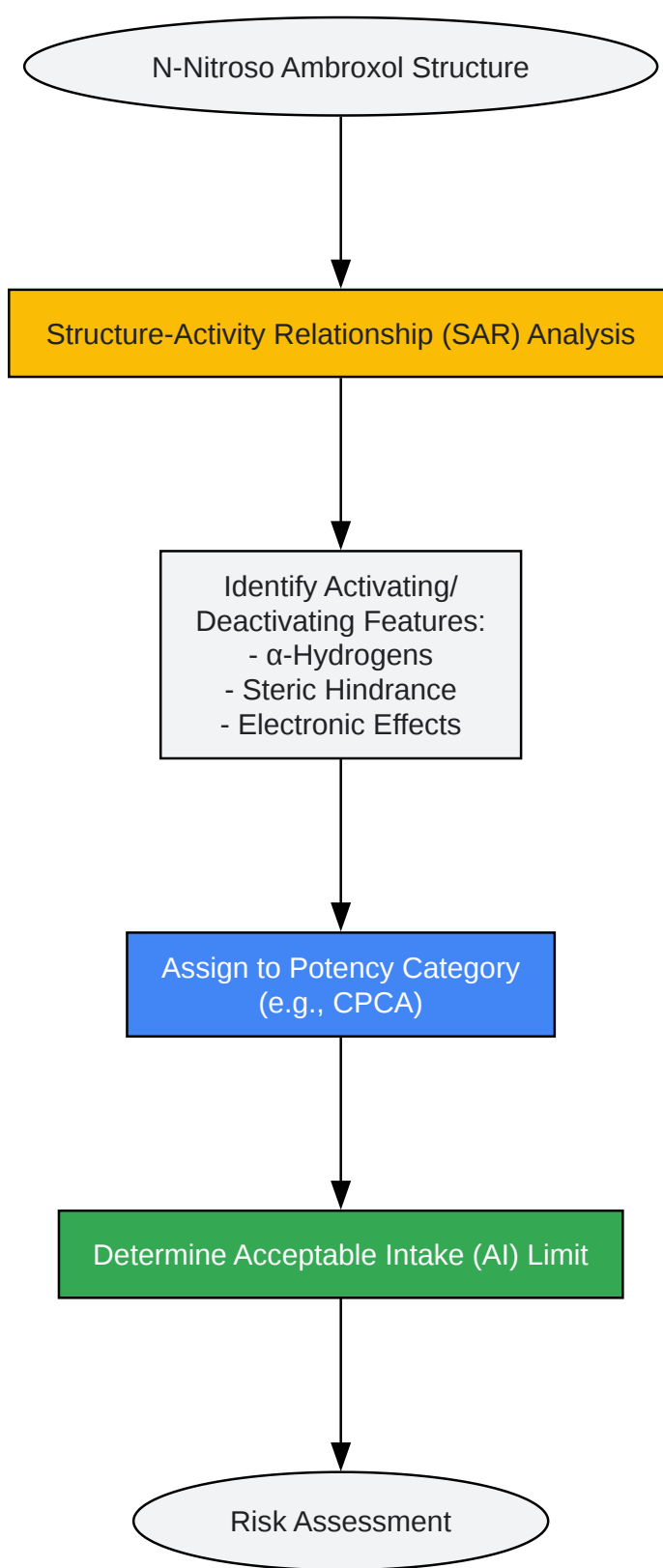
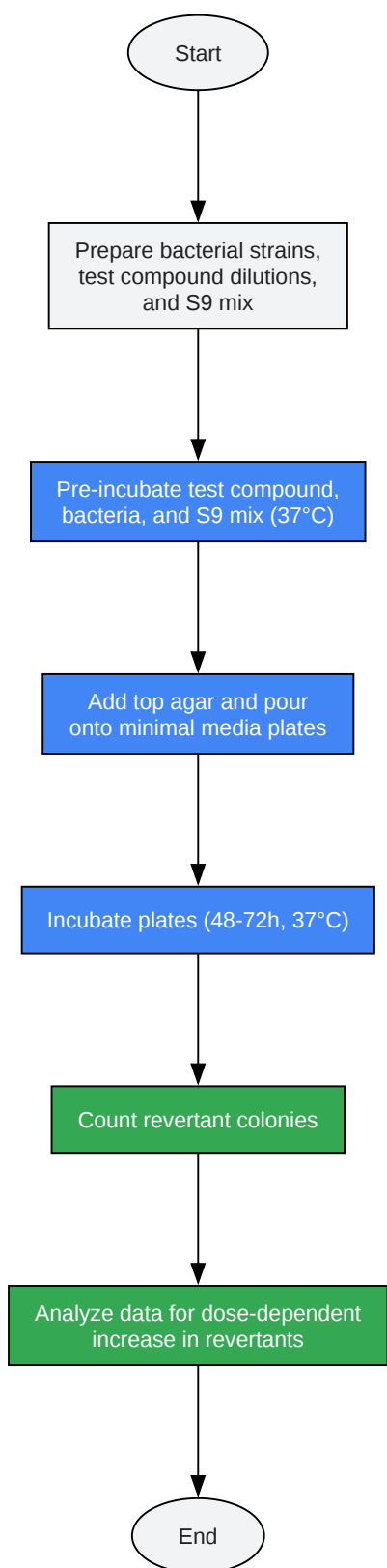
The Ames test is a widely used method to assess the mutagenic potential of a chemical.^[7] For nitrosamines, an "enhanced" Ames test protocol is recommended to improve sensitivity.^{[8][9]}

Objective: To detect point mutations (base substitutions and frameshifts) in amino acid auxotrophic strains of *Salmonella typhimurium* and *Escherichia coli*.^{[7][10]}

Methodology:

- **Test Strains:** A minimum of five strains are typically used, including *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA (pKM101).^{[8][10]}
- **Metabolic Activation:** The assay is performed with and without an exogenous metabolic activation system (S9 fraction). For nitrosamines, S9 fractions from the livers of rodents (rats and hamsters) pre-treated with CYP inducers (e.g., Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone) are used. A higher concentration of S9 (e.g., 30%) is often recommended for nitrosamines.^{[8][11]}
- **Procedure (Pre-incubation Method):**
 - The test compound, bacterial culture, and S9 mix (if applicable) are incubated together at 37°C for a defined period (e.g., 30 minutes).^[8]
 - The mixture is then combined with molten top agar and poured onto minimal glucose agar plates.
 - Plates are incubated for 48-72 hours at 37°C.

- The number of revertant colonies (his+ or trp+) is counted.
- Positive Result: A compound is considered mutagenic if it causes a concentration-dependent increase in the number of revertant colonies over the solvent control, typically a two- to three-fold increase.[\[11\]](#)



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